Application Note: Precision Quantitation of Angiotensin I Human Acetate via LC-MS/MS

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Compound of Interest

Compound Name:	*Angiotensin I human acetate salt hydrate*
CAS No.:	*70937-97-2*
Cat. No.:	*B6596098*

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Abstract

This application note details a robust protocol for the quantification of Angiotensin I (Ang I) human acetate in biological matrices. As the primary substrate in the Renin-Angiotensin System (RAS), Ang I is a critical biomarker for hypertension and cardiovascular pathology. However, its rapid enzymatic degradation into Angiotensin II (Ang II) and Angiotensin-(1-9) presents a significant analytical challenge. This guide prioritizes sample stability and chromatographic resolution, utilizing a specific inhibitor cocktail and optimized MRM transitions to achieve high-sensitivity detection (LLOQ < 10 pg/mL) while distinguishing Ang I from its isobaric and structural analogs.

Introduction & Biological Context

Angiotensin I (Asp-Arg-Val-Tyr-Ile-His-Pro-Phe-His-Leu) is a decapeptide (

Da) produced by the action of Renin on Angiotensinogen.[1] While biologically inactive, it is the direct precursor to the potent vasoconstrictor Angiotensin II.

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The "Acetate" Factor: Researchers often source "Angiotensin I Human Acetate" as a lyophilized powder. It is critical to note that the acetate is a counter-ion used for peptide stability during synthesis. In LC-MS applications, the acetate dissociates in the acidic mobile phase. However, when preparing stock standards, you must account for the acetate and water content (often only ~70-80% peptide by weight) to calculate the true molar concentration.

The Stability Challenge

The half-life of Ang I in plasma is extremely short (< 1 minute) at room temperature due to Angiotensin Converting Enzyme (ACE) and other peptidases.

- ACE cleaves the C-terminal His-Leu to form Ang II.
- ACE2 cleaves the C-terminal Leu to form Ang-(1-9).[2]

Therefore, the analytical battle is won or lost at the sample collection stage, not inside the mass spectrometer.

RAS Signaling Pathway

The following diagram illustrates the critical enzymatic checkpoints that necessitate the use of specific protease inhibitors during sample preparation.

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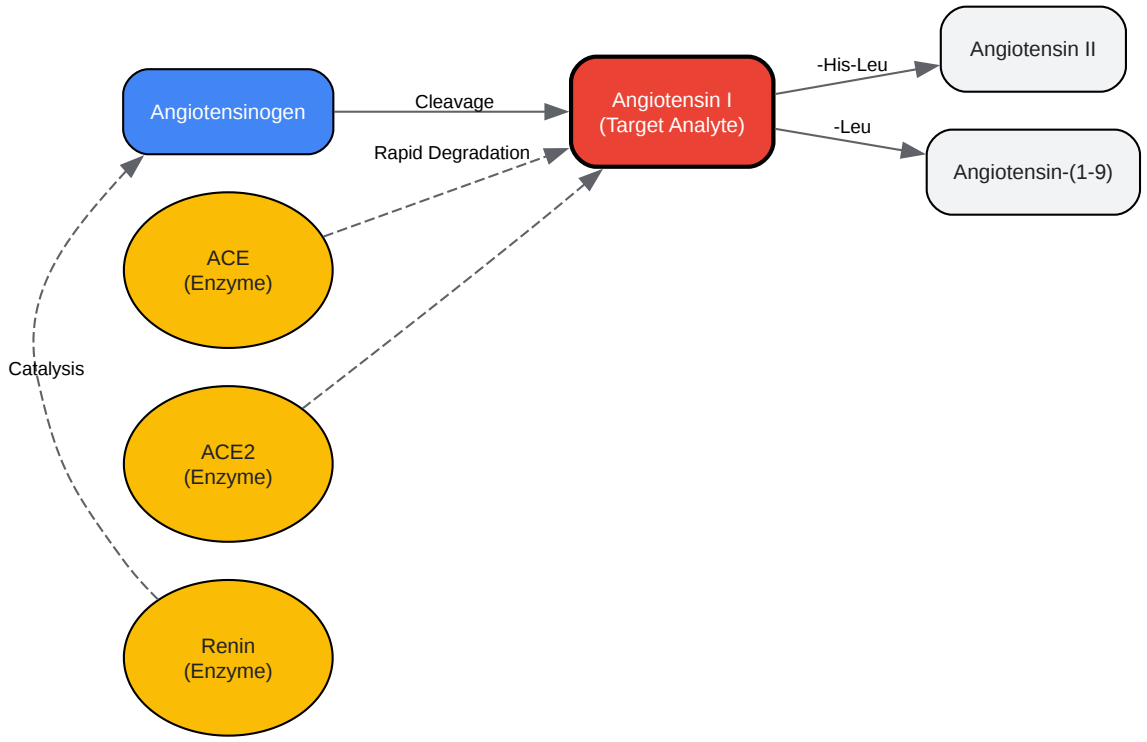

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Figure 1: The Renin-Angiotensin System (RAS) cascade showing the rapid metabolic divergence of Angiotensin I.

Materials & Methods

Reagents

- Analyte: Angiotensin I Human Acetate (Synthetic Standard, >95% purity).
- Internal Standard (IS): Stable isotope-labeled Angiotensin I (e.g.,

  -Leucine or

  -Phenylalanine). Do not use an analog IS; matrix effects in peptide analysis require isotopologues.

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- Inhibitor Cocktail (Critical):
  - EDTA (10 mM final): Inhibits metalloproteases (ACE).
  - PMSF (1 mM final) or AEBSF: Inhibits serine proteases.
  - Note: Commercial "Protease Inhibitor Cocktails" for mammalian tissue are recommended.

Sample Preparation Protocol (The "Cold Chain")

This protocol is designed to freeze the metabolic state of the sample immediately upon collection.

- Collection: Draw whole blood into pre-chilled tubes containing the Inhibitor Cocktail.
- Separation: Centrifuge immediately at 4°C (2000 x g, 10 min) to separate plasma.
- Protein Precipitation / Extraction:
  - Option A (High Throughput): Mix Plasma 1:3 with ice-cold Acetonitrile (1% Formic Acid). Vortex, Centrifuge, evaporate supernatant, reconstitute.
  - Option B (High Sensitivity - Recommended): Solid Phase Extraction (SPE).
    - Condition WCX (Weak Cation Exchange) or C18 cartridge with MeOH then Water.
    - Load acidified plasma (pH ~3).
    - Wash with 5% NH4OH (to remove neutrals) or 5% MeOH.
    - Elute with 2% Formic Acid in Methanol.
    - Evaporate to dryness and reconstitute in Mobile Phase A.

LC-MS/MS Analytical Conditions

Liquid Chromatography[3][4][5][6][7][8]

- System: UHPLC (Ultra-High Performance Liquid Chromatography).

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- Column: C18 Peptide Column (e.g., 2.1 x 50 mm, 1.7 µm). Pore size 130Å is ideal for small peptides.
- Column Temp: 50°C (Enhances peak shape and reduces backpressure).
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-1 min: 5% B (Desalting)
  - 1-6 min: 5% -> 40% B (Linear Ramp)
  - 6-7 min: 95% B (Wash)
  - 7-9 min: 5% B (Re-equilibration)

Mass Spectrometry Parameters

- Ionization: ESI Positive Mode (

).[7][9]
- Capillary Voltage: 3.0 - 3.5 kV.
- Desolvation Temp: 500°C (Peptides require high heat for efficient desolvation).
- Cone Voltage: Optimized to prevent in-source fragmentation (typically 30-40V).

Detection Parameters (MRM Transitions)

Angiotensin I (

) has a monoisotopic mass of 1295.68 Da. In ESI+, it predominantly forms multiply charged ions. The triply charged species

is usually the most intense and provides the best signal-to-noise ratio, although the doubly charged species

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is also observed.

Precursor Selection

- : m/z 432.9 (Primary Quantifier)
- : m/z 648.8 (Secondary/Qualifier)

Product Ion Selection (Fragmentation)

Peptides often fragment at the amide bond. For Ang I (DRVYIHPFHL), the proline at position 7 directs fragmentation.

- y-series ions (containing the C-terminus) are generally more stable.
- Immonium ions (e.g., Histidine m/z 110) are intense but often have high background noise; use only if sensitivity is desperate and selectivity is sufficient.

Table 1: Recommended MRM Transitions for Angiotensin I

Type	Precursor ( )	Product ( )	Ion ID	CE (eV)	Role
Quantifier	432.9	512.3	y4 (PFHL)	18-22	Best Selectivity/Sensitivity
Qualifier 1	432.9	649.4	y5 (HPFHL)	18-22	Confirmation
Qualifier 2	432.9	268.2	y2 (HL)	25-30	Confirmation (Low mass)
Alternate	648.8	784.4	y6	25-35	If 3+ is suppressed

Note: Collision Energy (CE) values are instrument-dependent. Perform a CE ramp (±5 eV) during optimization.

Analytical Workflow Diagram

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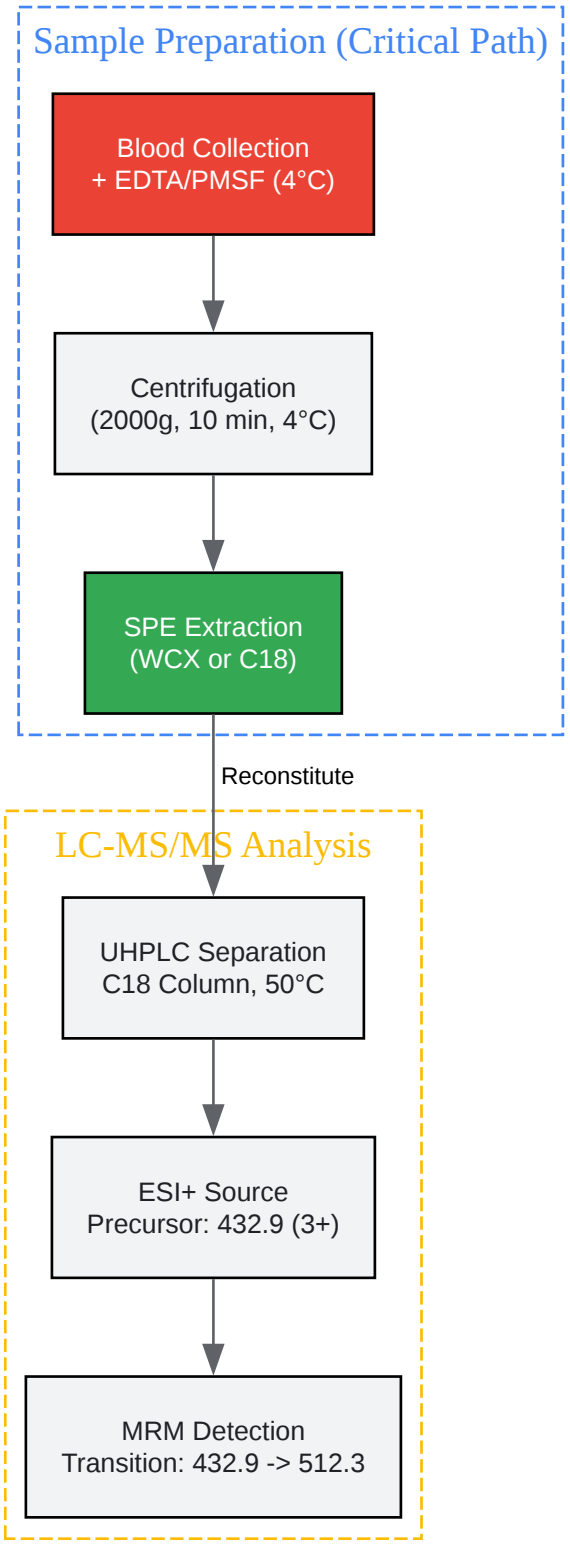

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Figure 2: End-to-end analytical workflow emphasizing the stabilization of the analyte prior to MS injection.

Troubleshooting & Optimization

Adsorption Issues (Carryover)

Angiotensin I is a "sticky" peptide. It adheres to glass and plastic surfaces.

- Solution: Use Low-Bind polypropylene tubes and vials.
- Wash Solvent: Ensure the autosampler needle wash contains at least 25% organic solvent (MeOH/ACN) with 0.1% Formic Acid.

Sensitivity Loss

If signal intensity drops:

- Check the Source: Peptide analysis dirties the cone/shield rapidly. Clean the source.
- Mobile Phase pH: Ensure Formic Acid is fresh. The pH must be < 3.0 to ensure the

  state is dominant.
- Matrix Suppression: If the Internal Standard signal varies >20% between samples, switch from Protein Precipitation to Solid Phase Extraction (SPE).

Distinguishing Ang I from Ang II

Ang II (

1046) is lighter than Ang I. They are easily resolved by mass. However, in-source fragmentation of Ang I can artificially create Ang II-like ions.

- Validation: Chromatographically separate Ang I and Ang II. Ang I is more hydrophobic (contains -His-Leu) and typically elutes after Ang II on a C18 column.

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